"5-(Chloromethyl)-1,2-thiazole" experimental synthesis protocol

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Compound of Interest

Compound Name:	*5-(Chloromethyl)-1,2-thiazole*
CAS No.:	*1710-68-5*
Cat. No.:	*B174433*

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An In-Depth Technical Guide to the Experimental Synthesis of 5-(Chloromethyl)-1,3-thiazole

Authored by a Senior Application Scientist

This document provides a comprehensive, field-proven guide for the multi-step synthesis of 5-(Chloromethyl)-1,3-thiazole, a crucial heterocyclic building block in pharmaceutical and agrochemical research. This guide is intended for an audience of researchers, scientists, and drug development professionals, offering detailed protocols, mechanistic insights, and critical safety information.

A Note on Isomeric Specificity: The thiazole nomenclature can be ambiguous. This guide focuses on the synthesis of the 1,3-thiazole isomer, which is a structural motif present in numerous commercial products, including the anti-HIV drug Ritonavir.[1] While the user request specified "1,2-thiazole," the preponderance of established, scalable, and well-documented synthetic routes in scientific literature pertains to the 1,3-isomer, specifically through the versatile intermediate 2-chloro-5-(chloromethyl)thiazole.[2][3] This guide details a robust and validated pathway to the target molecule by first synthesizing this key chlorinated intermediate, converting it to the precursor alcohol, and then performing the final chlorination.

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Strategic Overview of the Synthesis

The synthesis of 5-(chloromethyl)-1,3-thiazole is most effectively achieved through a multi-stage process that leverages a stable, commercially significant intermediate. This strategy ensures high purity and yield by breaking down the synthesis into distinct, controllable, and well-characterized steps.

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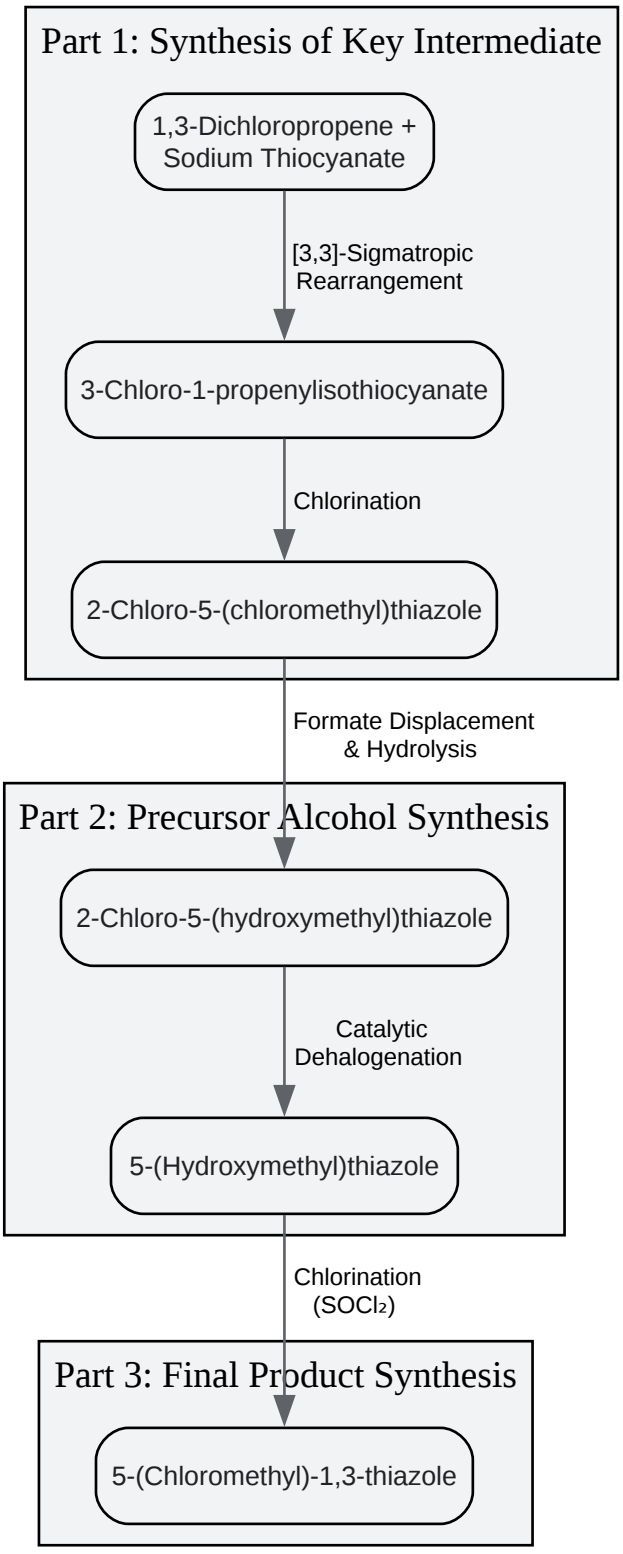

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